

Essential Safety and Handling Guide for VU0467154 (Crc-IN-1)

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Compound of Interest

Compound Name: Crc-IN-1

Cat. No.: B15600725

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for handling the research compound VU0467154, which may be referred to internally as **Crc-IN-1**. Adherence to these guidelines is essential for ensuring laboratory safety and the integrity of your research.

Personal Protective Equipment (PPE) and Safe Handling

When working with VU0467154, a substance suspected of causing genetic defects and damaging fertility or the unborn child, a comprehensive approach to personal protection is mandatory.^[1] The following table summarizes the required personal protective equipment.

Protection Type	Required Equipment	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact and absorption.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	Minimizes skin exposure to spills.
Respiratory Protection	Use in a well-ventilated area or with a fume hood	Avoids inhalation of dust or aerosols.[1]

Operational Plans:

- **Engineering Controls:** All handling of VU0467154 should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.[1]
- **Hygiene Practices:** Avoid eating, drinking, or smoking in areas where VU0467154 is handled. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[1]
- **Avoiding Contamination:** Prevent the formation of dust and aerosols. Keep the container tightly closed when not in use.[1]

Emergency Procedures and First Aid

In the event of exposure to VU0467154, immediate action is critical. The following table outlines the appropriate first aid measures.

Exposure Route	First Aid Measures
Skin Contact	Wash the affected area with plenty of soap and water. ^[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
Inhalation	Remove the individual to fresh air and keep them in a position comfortable for breathing. ^[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage and Disposal

Proper storage and disposal of VU0467154 are vital for safety and environmental protection.

Storage:

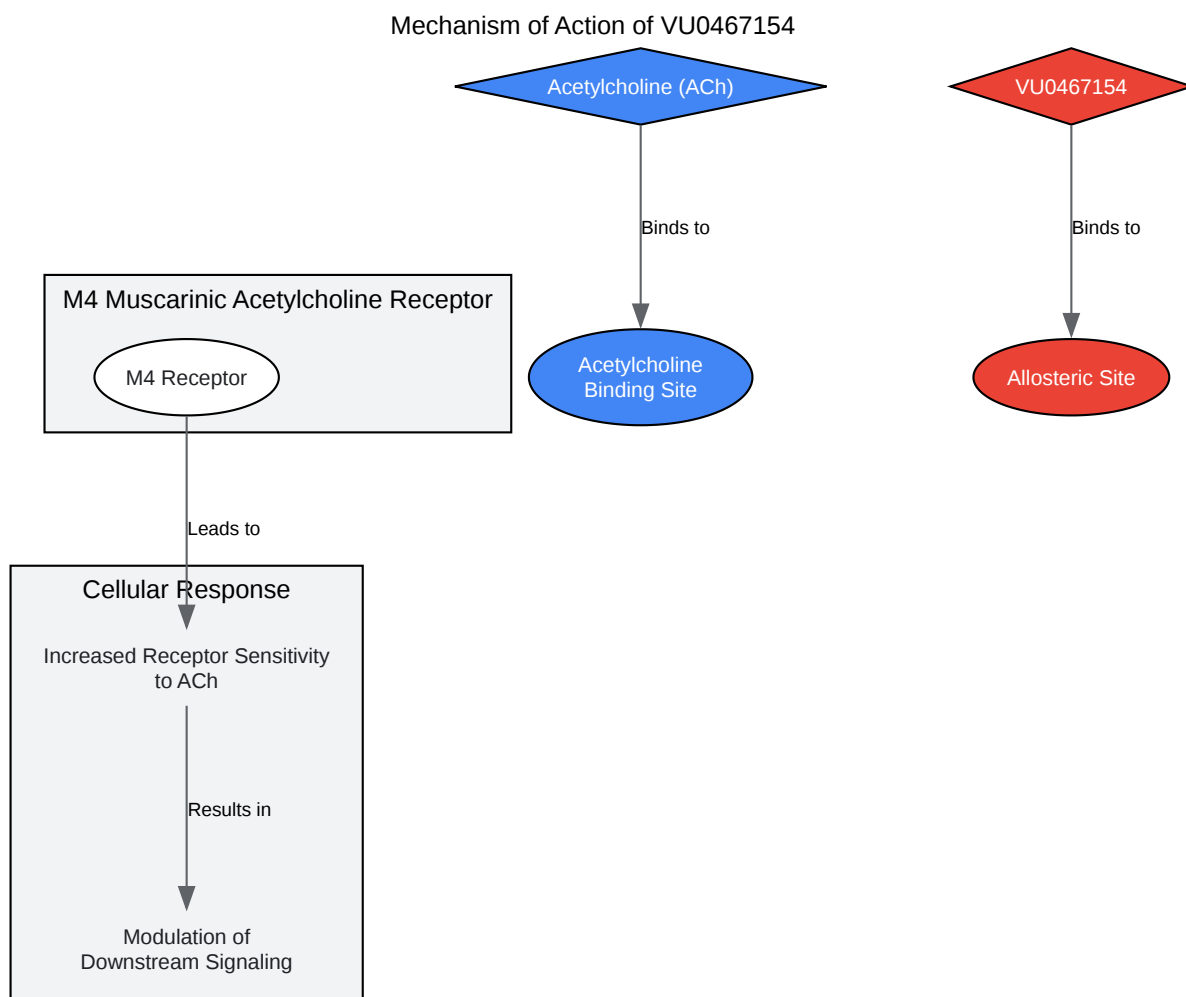
- Store in a tightly closed container in a dry, well-ventilated place.
- Keep away from incompatible materials.

Disposal Plan:

- Dispose of waste material and contaminated packaging in accordance with local, regional, and national regulations.
- Avoid release to the environment.^[1]

Understanding the Mechanism of Action

Initial searches for "**Crc-IN-1**" suggested a potential link to colorectal cancer (CRC) signaling pathways, specifically the Wnt/ β -catenin pathway. However, detailed investigation revealed that the available Safety Data Sheet corresponds to the compound VU0467154. The primary mechanism of action of VU0467154 is not related to the Wnt pathway but instead involves the potentiation of the M4 muscarinic acetylcholine receptor.



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Caption: Mechanism of VU0467154 as a positive allosteric modulator of the M4 receptor.

VU0467154 acts as a positive allosteric modulator (PAM) of the M4 muscarinic acetylcholine receptor. It binds to a site on the receptor that is distinct from the binding site of the endogenous ligand, acetylcholine (ACh). This binding event increases the receptor's sensitivity to ACh, thereby enhancing the downstream signaling cascade upon ACh binding. This

modulation of cholinergic signaling is being investigated for its therapeutic potential in various neurological and psychiatric disorders.

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References

- 1. medkoo.com [medkoo.com]
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